Functionalization of 1,2,3-benzothiadiazole ring at C4 position

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Compound of Interest

Compound Name:	*4-Bromo-1,2,3-benzothiadiazole*
CAS No.:	*31860-00-1*
Cat. No.:	*B3259451*

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Application Note: Strategic Functionalization of the 1,2,3-Benzothiadiazole Ring at the C4 Position

Executive Summary

The 1,2,3-benzothiadiazole (1,2,3-BTD) scaffold is a privileged pharmacophore, most notably recognized in the plant activator Acibenzolar-S-methyl (Bion®). While the C7 position (adjacent to sulfur) is electronically activated for electrophilic substitution and is the site of the carbothioate in Acibenzolar, the C4 position (adjacent to nitrogen) presents a significant synthetic challenge.

This Application Note addresses the regioselective access to the C4 position. Unlike its isomer 2,1,3-benzothiadiazole (which readily undergoes C4-selective Ir-catalyzed borylation), the 1,2,3-BTD system is prone to ring fragmentation under strong basic conditions and favors C7 substitution under standard electrophilic conditions. Therefore, this guide prioritizes De Novo Assembly (modified Jacobson cyclization) as the primary route to C4-functionalized scaffolds, followed by Transition-Metal Catalyzed Cross-Coupling protocols for late-stage diversification.

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Mechanistic Analysis & Strategic Hurdles

To successfully functionalize the C4 position, one must understand the electronic bias of the bicyclic system.

- Electronic Bias: The 1,2,3-BTD ring consists of a benzene ring fused to an electron-deficient thiadiazole ring. The N2=N3 bond exerts a strong electron-withdrawing effect.
- Reactivity Profile:
  - C7 Position: The sulfur atom at position 1 donates electron density into the ring (resonance), activating the C7 position (and to a lesser extent, C5) toward Electrophilic Aromatic Substitution (SEAr).
  - C4 Position: Located adjacent to the electron-withdrawing imine-like nitrogen (N3), the C4 position is deactivated toward SEAr.
- The "Base" Trap: 1,2,3-BTDs are sensitive to strong nucleophiles and bases (e.g.,

  -BuLi). Attack at the sulfur or C7a position can trigger ring opening, leading to the expulsion of nitrogen gas and the formation of benzyne or thiolate byproducts (Hurd-Mori type decomposition).

Conclusion: Direct C-H functionalization at C4 is electronically disfavored and chemically risky. The most reliable protocol involves installing the C4-substituent prior to ring closure or using a pre-halogenated handle.

Workflow Visualization

The following diagram outlines the decision tree for accessing C4-substituted 1,2,3-benzothiadiazoles.

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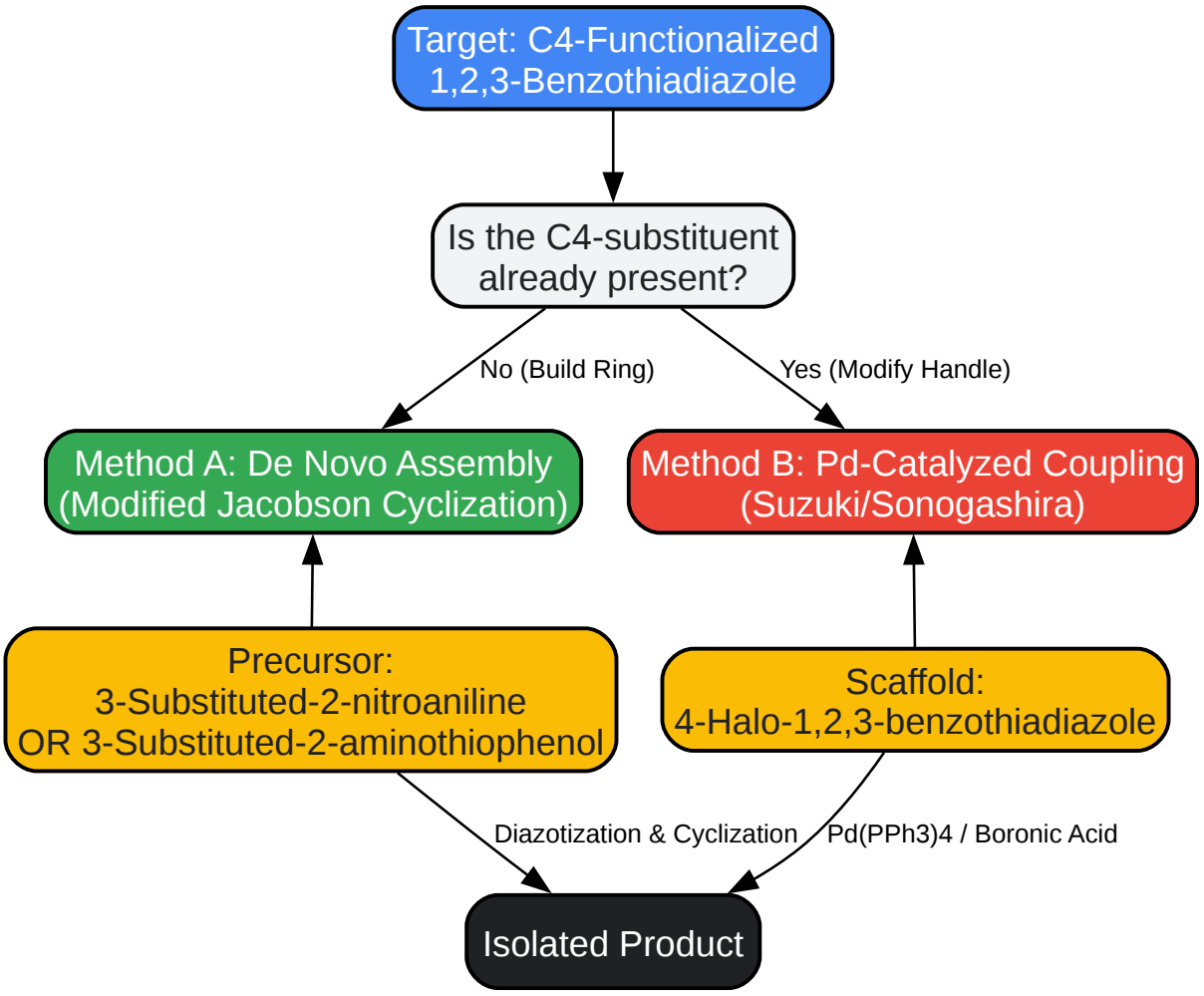

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Caption: Strategic decision tree for C4 functionalization. Method A builds the ring with the substituent; Method B modifies a pre-existing halogen handle.

Protocol A: De Novo Synthesis (Modified Jacobson Cyclization)

This is the industry-standard method for generating C4-substituted 1,2,3-benzothiadiazoles with high regiocontrol. By starting with a 3-substituted-2-aminobenzenethiol, the substituent is locked into the C4 position upon cyclization.

Reagents & Equipment

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- Precursor: 3-substituted-2-aminobenzenethiol (prepared from corresponding aniline via Newman-Kwart rearrangement or chlorosulfonation).
- Nitrosating Agent: Sodium Nitrite (

) or Isoamyl Nitrite.
- Acid: Glacial Acetic Acid (

) or Hydrochloric Acid (

).
- Solvent: Water (if using salts) or THF/MeCN (if using alkyl nitrites).

Step-by-Step Procedure

- Preparation of the Thiol Solution:
  - Dissolve 10.0 mmol of 3-substituted-2-aminobenzenethiol in 20 mL of glacial acetic acid.
  - Note: If the thiol is unstable (prone to disulfide formation), generate it in situ from the corresponding disulfide using

    or

    .
- Diazotization (The Critical Step):
  - Cool the solution to 0–5 °C in an ice bath. Temperature control is critical to prevent diazonium decomposition.
  - Add a solution of Sodium Nitrite (11.0 mmol, 1.1 equiv) in minimal water dropwise over 15 minutes.
  - Observation: The solution typically turns orange-red as the diazonium salt forms.
- Cyclization:

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- Allow the reaction to warm to room temperature (25 °C) and stir for 2–4 hours.
- Mechanism:[1][2][3][4][5][6] The internal thiol nucleophile attacks the diazonium nitrogen, closing the ring to form the 1,2,3-benzothiadiazole.

- Work-up:
  - Pour the reaction mixture into 100 mL of ice water.
  - Precipitation: The product often precipitates as a solid. Filter and wash with cold water.
  - Extraction: If no precipitate forms, extract with Ethyl Acetate (

    mL). Wash organics with saturated

    (to remove acetic acid) and brine.

- Purification:
  - Recrystallize from Ethanol/Water or purify via silica gel chromatography (Hexanes/EtOAc).

Table 1: Expected Yields for C4-Substituents (Method A)

Substituent (C4)	Precursor	Yield (%)	Notes
-Cl / -Br	3-Halo-2-aminothiophenol	75–85%	Excellent precursors for Method B.
-Me / -Et	3-Alkyl-2-aminothiophenol	60–70%	Steric bulk slightly slows cyclization.
-OMe	3-Methoxy-2-aminothiophenol	55–65%	Electron donation can destabilize diazonium intermediate.

Protocol B: Palladium-Catalyzed Cross-Coupling at C4

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Once a **4-bromo-1,2,3-benzothiadiazole** is synthesized (via Method A), it serves as a versatile handle for installing aryl, heteroaryl, or alkyl groups via Suzuki-Miyaura coupling.

- Warning: Avoid strong bases (e.g.,

  , NaH) which can degrade the thiadiazole ring. Use mild carbonate or phosphate bases.

Reagents

- Substrate: **4-Bromo-1,2,3-benzothiadiazole** (1.0 equiv).
- Coupling Partner: Aryl Boronic Acid (1.2 equiv).
- Catalyst:

  (5 mol%) or

  (for sterically hindered cases).
- Base:

  (2.0 M aqueous solution).
- Solvent: Toluene/Ethanol (4:1 ratio) or 1,4-Dioxane.

Step-by-Step Procedure

- Inert Atmosphere Setup:
  - Flame-dry a Schlenk tube or microwave vial and purge with Argon/Nitrogen (

).
- Reagent Loading:
  - Add **4-bromo-1,2,3-benzothiadiazole** (1.0 mmol), Aryl Boronic Acid (1.2 mmol), and

    (0.05 mmol).
  - Add degassed Toluene (4 mL) and Ethanol (1 mL).

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- Base Addition:
  - Add 2.0 M

    (1.0 mL, 2.0 mmol).
  - Why Carbonate? It is strong enough to activate the boronic acid but mild enough to preserve the 1,2,3-BTD ring.
- Reaction:
  - Thermal: Heat to 90 °C for 12–16 hours.
  - Microwave: Heat to 120 °C for 30 minutes.
- Work-up:
  - Cool to room temperature. Filter through a pad of Celite to remove Palladium black.
  - Concentrate the filtrate and purify via flash chromatography.

Troubleshooting & Safety

Issue	Probable Cause	Solution
Ring Fragmentation	Base too strong (e.g., hydroxide, alkoxide).	Switch to or . Avoid temps >140°C.
Low Yield (Method A)	Diazonium decomposition.	Keep temp <5°C during nitrite addition. Ensure acidic pH.
Regioisomer Contamination	Impure starting aniline.	Verify purity of 3-substituted-2-aminothiophenol by NMR before cyclization.
Sulfur Poisoning	Catalyst deactivation (Method B).	Use higher Pd loading (5-10%) or strongly binding ligands (e.g., XPhos).

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References

- Synthesis of Acibenzolar-S-methyl and analogs
  - Source: FAO Specifications and Evaluations for Agricultural Pesticides: Acibenzolar-S-methyl.
  - URL:[Link]
  - Relevance: Details the industrial synthesis via diazotiz
- Regioselectivity of Benzothiadiazole Functionalization
  - Source:Journal of Organic Chemistry (2024).
  - URL:[Link]
  - Relevance: Contrasts the reactivity of the 2,1,3-isomer (C4-active) vs. the 1,2,3-isomer, validating the need for de novo synthesis for 1,2,3-BTD.
- Palladium-Catalyzed Cross-Coupling of Halo-Benzothiadiazoles
  - Source:Molecules (2012).
  - URL:[Link]
  - Relevance: Provides specific conditions for Suzuki coupling on the benzothiadiazole scaffold.
- Base Sensitivity of 1,2,3-Thiadiazoles (Hurd-Mori Reaction)
  - Source:MDPI (2023).
  - URL:[Link]
  - Relevance: Explains the mechanism of base-induced ring decomposition, justifying the safety warnings in Protocol B.

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Sources

- 1. researchgate.net [researchgate.net]
- 2. mdpi.com [mdpi.com]
- 3. diva-portal.org [diva-portal.org]
- 4. Derivatization of 2,1,3-Benzothiadiazole via Regioselective C–H Functionalization and Aryne Reactivity - PMC [pmc.ncbi.nlm.nih.gov]
- 5. fao.org [fao.org]
- 6. Highly N2-Selective Palladium-Catalyzed Arylation of 1,2,3-Triazoles - PMC [pmc.ncbi.nlm.nih.gov]
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